

6-Hydroxy Bentazon-d7 proper disposal procedures

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Compound of Interest

Compound Name: 6-Hydroxy Bentazon-d7

CAS No.: 1330180-76-1

Cat. No.: B590036

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Subject: Operational Guide: Safe Disposal and Handling of **6-Hydroxy Bentazon-d7** From: Senior Application Scientist, Analytical Standards Division To: Laboratory Operations / EHS Compliance Team

Executive Summary

This guide outlines the definitive disposal protocols for **6-Hydroxy Bentazon-d7** (CAS: 131842-77-8 for parent d7 analog / 60374-42-7 for unlabeled metabolite).^{[1][2]} As a stable isotope-labeled standard used primarily in LC-MS/MS workflows, this compound presents specific challenges regarding cost-efficiency (waste minimization) and environmental compliance (aquatic toxicity).^{[1][2]}

Immediate Directive: This substance is a Hazardous Chemical Waste.^[2] Under no circumstances should it be disposed of down the drain or in municipal trash. It requires segregation as a Non-Halogenated Organic (unless dissolved in halogenated solvents) and destruction via high-temperature incineration.^{[1][2]}

Part 1: Hazard Identification & Chemical Profile[2][3][4]

Before initiating disposal, you must validate the physical state and matrix of the waste. **6-Hydroxy Bentazon-d7** is a benzothiadiazine derivative.[1][2] While the deuterium labeling () increases its analytical value, it does not alter its toxicological profile compared to the parent herbicide.

Physico-Chemical & Hazard Data

Property	Specification	Operational Implication
Compound Type	Benzothiadiazine metabolite (Deuterated)	Contains Sulfur & Nitrogen; potential for generation during combustion. [1][2][3]
Physical State	Solid (Crystalline Powder)	High dispersion risk; use weighing boats/funnels to minimize dust.[2]
Solubility	Soluble in MeOH, ACN, Acetone	Waste stream will likely be organic solvent-based.[2][4]
GHS Signal	WARNING	Handle with standard PPE (Nitrile gloves, safety glasses).
Hazard Codes	H317 (Skin Sensitization)H319 (Eye Irritation)H412 (Aquatic Chronic)	Critical: Zero-discharge policy for sinks/drains.[1][2]

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Scientific Insight: The "6-hydroxy" moiety increases polarity compared to parent Bentazon, making it more mobile in aqueous environments.[1][2] This elevates the risk of groundwater contamination if improperly landfilled, necessitating incineration as the only acceptable disposal route [1, 2].

Part 2: Waste Segregation Logic

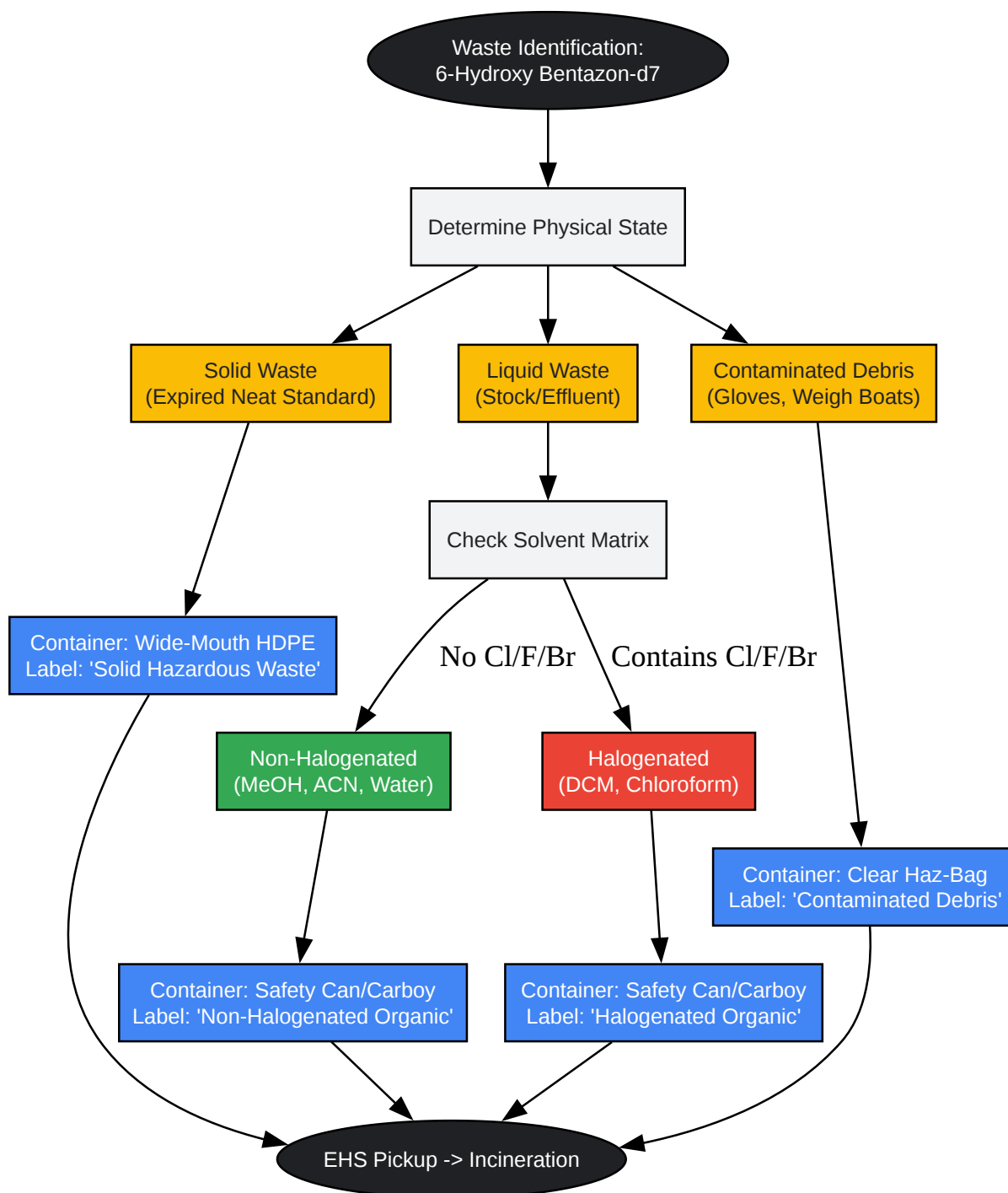
Effective disposal relies on correct stream segregation. **6-Hydroxy Bentazon-d7** contains Sulfur and Nitrogen but no Halogens (Cl, Br, F, I) in its native structure.[1][2]

- Scenario A: Pure Solid or Stock in MeOH/ACN[2]
 - Classification: Non-Halogenated Organic Waste.[2]
 - Rationale: The compound burns cleanly in standard incinerators.[2] Adding it to halogenated waste increases disposal costs unnecessarily.
- Scenario B: Dissolved in Dichloromethane (DCM) or Chloroform
 - Classification: Halogenated Organic Waste.[2]
 - Rationale: The solvent dictates the stream.[2] Even trace amounts of DCM require the entire container to be treated as halogenated.[2]

Part 3: Step-by-Step Disposal Protocol

Workflow Visualization

The following diagram illustrates the decision matrix for disposing of **6-Hydroxy Bentazon-d7** streams.



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Figure 1: Decision matrix for segregating **6-Hydroxy Bentazon-d7** waste streams based on physical state and solvent composition.

Protocol 1: Disposal of Liquid Waste (Stocks & Effluent)

Applies to: Expired stock solutions, LC-MS effluent, and rotovap residues.

- Select Container: Use a chemically resistant High-Density Polyethylene (HDPE) carboy or an amber glass bottle (if volume < 4L).[\[1\]](#)[\[2\]](#)
- Verify Compatibility: Ensure the container is free of oxidizing agents (e.g., Nitric Acid, Peroxides). **6-Hydroxy Bentazon-d7** is a reducing agent; mixing with strong oxidizers can cause exothermic reactions.[\[1\]](#)[\[2\]](#)
- Transfer: Pour liquid waste into the container using a funnel to prevent spillage.
- Labeling:
 - Affix a hazardous waste tag immediately.[\[5\]](#)
 - Constituents: List "Acetonitrile" (or relevant solvent) AND "**6-Hydroxy Bentazon-d7**".
 - Hazard Checkbox: Mark "Toxic" and "Flammable" (due to solvent).[\[2\]](#)
- Closure: Cap tightly. Do not leave funnels in the neck of the bottle.

Protocol 2: Disposal of Solid Waste (Neat Standard)

Applies to: Degraded pure substance or spilled powder.[\[2\]](#)

- Containment: Place the vial containing the solid directly into a wide-mouth HDPE jar designated for "Solid Hazardous Waste."
- Spill Cleanup:
 - If spilled, dampen a paper towel with methanol (to solubilize and capture the dust).
 - Wipe the area thoroughly.[\[6\]](#)
 - Place the contaminated towel into the solid waste jar, not the general trash.
- Labeling: List "Solid Debris contaminated with **6-Hydroxy Bentazon-d7**."

Protocol 3: Container Decontamination (Triple Rinse)

Scientific Integrity: Empty vials are not "empty" until triple-rinsed. A residue of 1 mg is sufficient to contaminate 1,000 L of groundwater above detection limits.[2]

- Rinse 1: Add ~2-5 mL of Methanol or Acetonitrile to the "empty" vial. Cap and shake for 10 seconds. Decant into the Liquid Waste container.
- Rinse 2: Repeat.
- Rinse 3: Repeat.
- Final Step: Deface the label on the vial. The glass vial can now be disposed of in the "Defaced/Washed Glass" bin (or sharps bin if broken), as it is no longer considered hazardous waste under RCRA "empty container" rules [3].

Part 4: Regulatory & Compliance Framework[2][3]

Strict adherence to these regulations protects your facility from fines and environmental liability. [5]

- RCRA (USA): **6-Hydroxy Bentazon-d7** is not P-listed, but it falls under Characteristic Waste rules if the solvent is ignitable (D001) or toxic.[1][2] The parent compound (Bentazon) is regulated under FIFRA, and its disposal instructions often default to "Pesticide Disposal" guidelines: Incineration [4].
- Deuterium Exemption: The presence of deuterium () does not trigger radioactive waste protocols (NRC) as it is a stable isotope.[2] Treat strictly as chemical waste [5].[5]
- Aquatic Toxicity: Due to Hazard H412, drain disposal is a violation of the Clean Water Act (CWA) in the US and WFD in Europe.

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